

Application Notes and Protocols for Denzimol

Analysis Using Hippocampal Slice Electrophysiology

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Compound of Interest

Compound Name: *Denzimol*
Cat. No.: *B1204873*

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Introduction

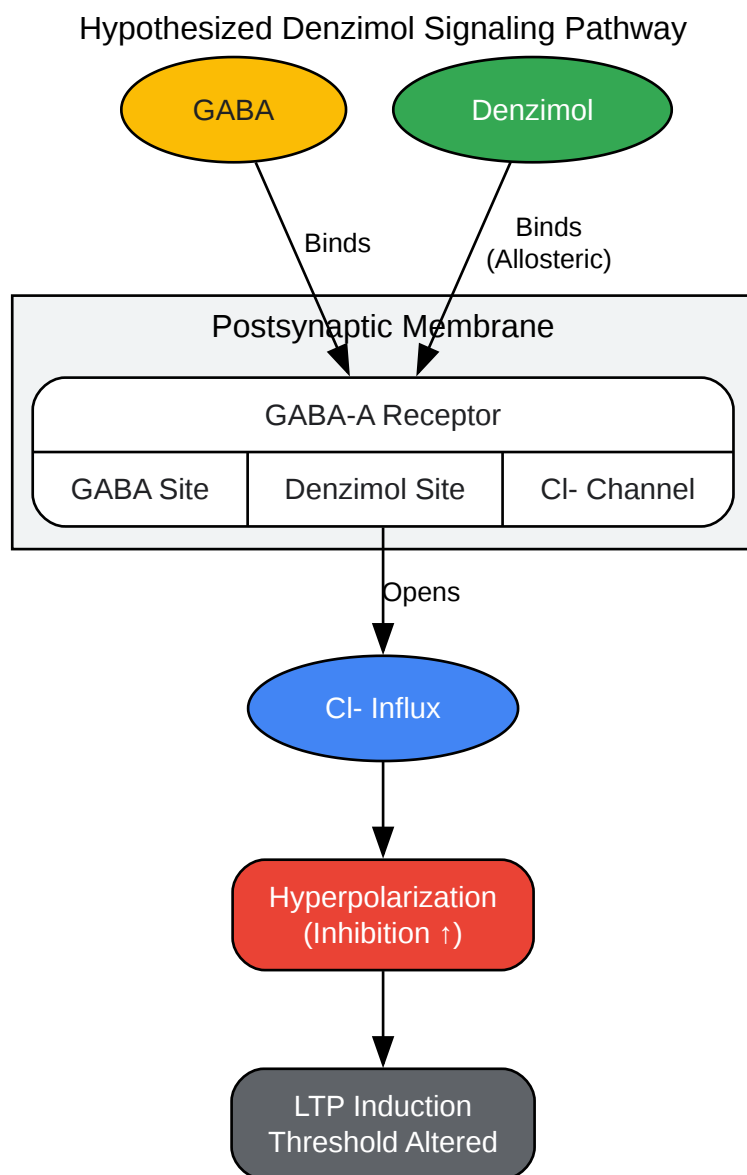
Denzimol is a novel imidazole derivative under investigation for its anticonvulsant and neuro-modulatory properties.[1][2][3] Preclinical studies suggest that **Denzimol** may exert its effects by modulating benzodiazepine receptors, thereby enhancing GABAergic inhibition within the central nervous system.[1] The hippocampus, a brain region critical for learning, memory, and seizure generation, is densely populated with GABA-A receptors. Acute hippocampal slices provide an excellent ex vivo model to study how **Denzimol** affects synaptic transmission and plasticity at a circuit level.[4][5]

These application notes provide detailed protocols for utilizing electrophysiological recordings in acute hippocampal slices to characterize the functional impact of **Denzimol** on synaptic efficacy and plasticity. The key assays described are Field Excitatory Postsynaptic Potential (fEPSP) recordings, Paired-Pulse Facilitation (PPF), and Long-Term Potentiation (LTP).[4][6][7]

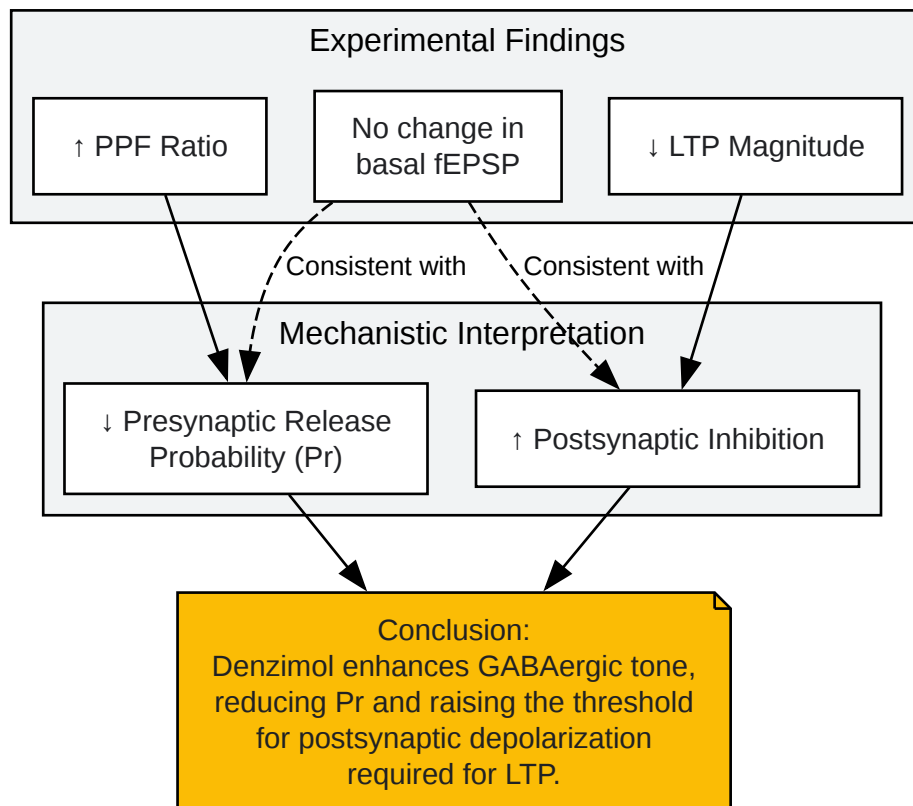
Overall Experimental Workflow

The general procedure for analyzing **Denzimol** involves preparing acute hippocampal slices, allowing them to recover, and then performing baseline electrophysiological recordings.

Following a stable baseline, **Denzimol** is applied via perfusion, and its effects on basal synaptic transmission and short- and long-term plasticity are quantified.



Logical Interpretation of Hypothetical Denzimol Data



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References

- 1. Effects of denzimol on benzodiazepine receptors in the CNS: relationship between the enhancement of diazepam activity and benzodiazepine binding sites induced by denzimol in the rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Denzimol, a new anticonvulsant drug. I. General anticonvulsant profile - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. genes2cognition.org [genes2cognition.org]

- 5. Techniques for Extracellular Recordings | Springer Nature Experiments [experiments.springernature.com]
- 6. researchgate.net [researchgate.net]
- 7. fEPSP / Populational Spikes Recordings - Creative Bioarray [acrosscell.creative-bioarray.com]
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